

Personal protective equipment for handling 11(E)-Vaccenyl acetate

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Compound of Interest

Compound Name: 11(E)-Vaccenyl acetate

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Essential Safety and Handling Guide for 11(E)-Vaccenyl Acetate

This guide provides crucial safety and logistical information for the handling and disposal of **11(E)-Vaccenyl acetate** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

• IUPAC Name: (11E)-Octadec-11-en-1-yl acetate

CAS Number: 69282-64-0

Molecular Formula: C20H38O2

Molecular Weight: 310.51 g/mol

While a specific Safety Data Sheet (SDS) for the (E)-isomer is not readily available, data for the closely related (Z)-isomer (cis-Vaccenyl Acetate, CAS No. 6186-98-7) indicates that it is a highly flammable liquid and vapor that causes serious eye irritation.[1] Therefore, **11(E)-Vaccenyl acetate** should be handled with similar precautions. This material should be considered hazardous until further information becomes available.[2]



Personal Protective Equipment (PPE)

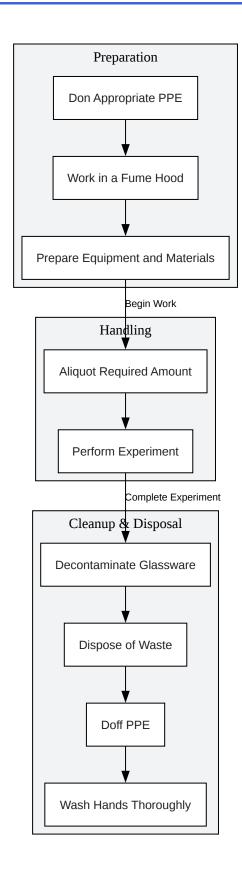
A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **11(E)-Vaccenyl acetate**.

Body Part	PPE Item	Material/Standard	Rationale
Hands	Chemical Resistant Gloves	Nitrile or Neoprene	Provides protection against splashes of acetate esters and flammable liquids.[3] [4][5] Always inspect gloves for integrity before use.
Eyes	Safety Goggles	ANSI Z87.1 Standard	Protects against chemical splashes that can cause serious eye irritation.[1][3]
Face	Face Shield	-	To be worn over safety goggles when there is a significant risk of splashing or aerosol generation.[3]
Body	Laboratory Coat	Flame-resistant (e.g., Nomex®)	Protects skin from incidental contact and provides a barrier against flammable liquids.[3]
Feet	Closed-toe Shoes	Leather or other non- porous material	Protects feet from spills.

Operational Plan: Safe Handling Workflow

Proper handling procedures are critical to minimize risk. The following workflow outlines the key steps for working with **11(E)-Vaccenyl acetate**.





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Figure 1: Safe handling workflow for 11(E)-Vaccenyl acetate.



Experimental Protocols:

- Engineering Controls: All work with 11(E)-Vaccenyl acetate should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Avoiding Ignition Sources: As the related Z-isomer is highly flammable, keep 11(E)-Vaccenyl
 acetate away from heat, sparks, open flames, and hot surfaces.[1] Use non-sparking tools
 and ensure electrical equipment is explosion-proof.[1]
- Static Discharge: Take precautionary measures against static discharge.[1]
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes,
 occasionally lifting the upper and lower eyelids. Get medical attention.
 - Skin Contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes.
 - Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
 - Ingestion: If swallowed, do NOT induce vomiting. Get medical aid immediately.

Disposal Plan

Proper disposal of chemical waste is essential to prevent environmental contamination and ensure laboratory safety.



Waste Type	Disposal Container	Disposal Procedure
Unused 11(E)-Vaccenyl Acetate	Labeled Hazardous Waste Container (Flammable Liquids)	Collect in a designated, tightly sealed container. Do not mix with incompatible waste streams.
Contaminated Labware (e.g., pipette tips, gloves)	Labeled Solid Hazardous Waste Container	Place all contaminated disposable materials into a designated waste container.
Contaminated Glassware	-	Rinse with a suitable solvent (e.g., ethanol or acetone) in a fume hood. Collect the rinsate as hazardous waste. Then, wash the glassware according to standard laboratory procedures.

General Disposal Guidelines:

- All chemical waste must be disposed of in accordance with local, state, and federal regulations.
- Waste containers should be clearly labeled with the contents and associated hazards.
- Do not pour chemical waste down the drain.

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